

Application Note: Advanced One-Pot Synthesis and Utilization of 2-((Methylamino)methyl)benzonitrile

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Compound of Interest

Compound Name:	2-((Methylamino)methyl)benzonitrile
CAS No.:	860751-77-5
Cat. No.:	B3178907

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Introduction & Rationale

2-((Methylamino)methyl)benzonitrile (CAS: 860751-77-5) is a highly versatile, bifunctional building block utilized extensively in medicinal chemistry. Its unique ortho-substitution pattern positions a reactive electrophilic nitrile adjacent to a nucleophilic secondary amine, making it an ideal precursor for intramolecular cyclizations. Recently, derivatives of this scaffold have gained prominence in oncology drug development, serving as critical intermediates for PRMT5 inhibitors[1] and c-Myc mRNA translation modulators[2].

This application note details two highly efficient one-pot protocols: the upstream synthesis of **2-((methylamino)methyl)benzonitrile** via reductive amination, and its downstream utilization in synthesizing 2-methylisoindolin-1-one.

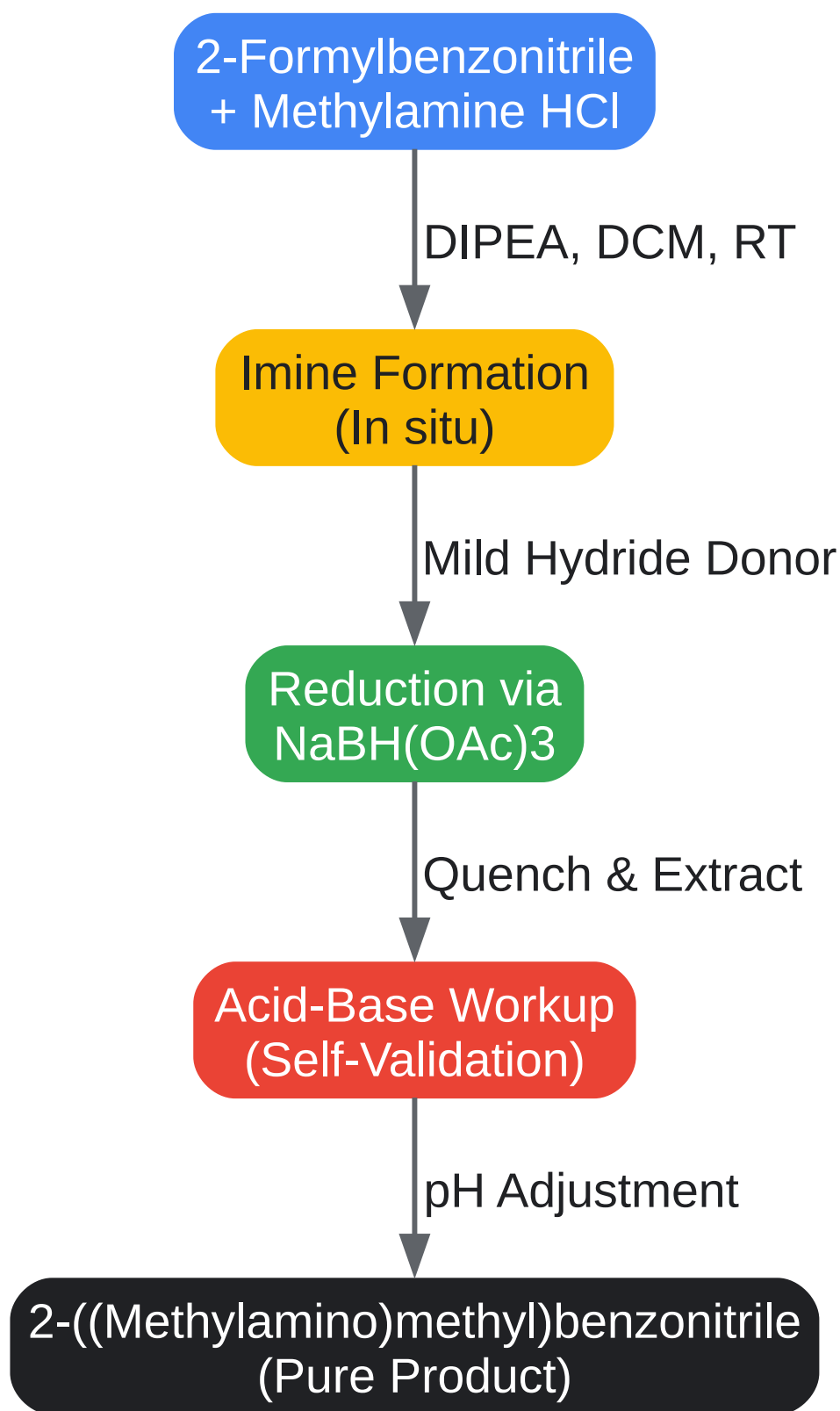
Physicochemical Profile

To ensure accurate stoichiometric calculations and safe handling, the foundational quantitative data for **2-((methylamino)methyl)benzonitrile** is summarized below^[3].

Property	Value
Chemical Name	2-((Methylamino)methyl)benzonitrile
CAS Number	860751-77-5
Molecular Formula	C9H10N2
Molecular Weight	146.19 g/mol
Boiling Point (Predicted)	241.3 ± 15.0 °C
Density (Predicted)	1.04 ± 0.1 g/cm ³
pKa (Predicted)	9.02 ± 0.10
Appearance	Off-white to yellow solid

Protocol A: One-Pot Reductive Amination Synthesis

Synthesizing **2-((methylamino)methyl)benzonitrile** from commercially available 2-formylbenzonitrile requires careful selection of reducing agents to prevent the premature reduction of the aldehyde to an alcohol.



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Workflow for the one-pot reductive amination synthesizing **2-((methylamino)methyl)benzonitrile**.

Causality & Mechanistic Insight

We utilize Sodium triacetoxyborohydride (STAB, $\text{NaBH}(\text{OAc})_3$) rather than Sodium borohydride (NaBH_4). STAB is a mild hydride donor that selectively reduces the iminium ion intermediate without attacking the unreacted aldehyde. Furthermore, using methylamine hydrochloride with a tertiary amine base (like N,N-Diisopropylethylamine, DIPEA) allows for a controlled, in situ liberation of methylamine. This prevents the volatility loss associated with free methylamine gas and provides a mild acidic environment that catalyzes imine formation.

Step-by-Step Methodology

- Imine Formation: Dissolve 2-formylbenzonitrile (1.0 eq) in anhydrous Dichloromethane (DCM) (0.2 M). Add methylamine hydrochloride (1.5 eq) and DIPEA (1.5 eq). Stir the mixture at room temperature for 2 hours to ensure complete conversion to the iminium intermediate.
- Reduction: Cool the reaction vessel to 0 °C using an ice bath to control the mild exotherm. Add STAB (1.5 eq) portion-wise over 10 minutes. Remove the ice bath and allow the reaction to stir at room temperature for 12 hours.
- Self-Validating Isolation (Acid-Base Workup):
 - Quench the reaction with saturated aqueous NaHCO_3 and extract with DCM.
 - Validation Step: To purify the product without column chromatography, extract the combined DCM layers with 1M HCl. The basic secondary amine product will protonate and migrate into the aqueous layer, while unreacted aldehyde and neutral impurities remain in the organic layer.
 - Basify the isolated aqueous layer with 2M NaOH until pH > 10. Extract thoroughly with DCM. Dry the organic phase over Na_2SO_4 , filter, and concentrate in vacuo to yield pure **2-((methylamino)methyl)benzonitrile**.

Protocol B: One-Pot Intramolecular Cyclization

The ortho-relationship between the secondary amine and the nitrile group makes **2-((methylamino)methyl)benzonitrile** an excellent substrate for the one-pot synthesis of 2-methylisoindolin-1-one, a privileged lactam scaffold in drug discovery.

2-((Methylamino)methyl)benzonitrile

NaOH, H₂O₂, EtOH

Base-Catalyzed
Nitrile Hydration

OH- Attack on -CN

Intermediate:
Primary Amide

Amine attacks C=O

Intramolecular
Nucleophilic Attack

Cyclization & NH₃ loss

2-Methylisoindolin-1-one
+ NH₃

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Mechanistic pathway for the one-pot intramolecular cyclization to 2-methylisoindolin-1-one.

Causality & Mechanistic Insight

This protocol leverages a base-catalyzed hydration of the nitrile to a primary amide. The addition of hydrogen peroxide (H₂O₂) significantly accelerates this hydration step^[4]. Once the primary amide is formed, the spatial proximity of the secondary amine drives a rapid intramolecular nucleophilic acyl substitution. The expulsion of ammonia (NH₃) gas shifts the equilibrium, making the cyclization thermodynamically irreversible.

Step-by-Step Methodology

- Hydration Initiation: Dissolve **2-((methylamino)methyl)benzonitrile** (1.0 eq) in Ethanol (0.5 M). Add 2M aqueous NaOH (3.0 eq), followed by the slow, dropwise addition of 30% aqueous H₂O₂ (3.0 eq). Caution: Addition of H₂O₂ can be exothermic.
- Cyclization: Heat the mixture to a gentle reflux (80 °C) for 8 hours.
- Self-Validation: The reaction progress acts as its own indicator. The evolution of ammonia gas can be detected by placing damp red litmus paper at the condenser outlet (it will turn blue). Furthermore, FT-IR analysis of an aliquot will show the complete disappearance of the sharp nitrile stretch (~2220 cm⁻¹) and the appearance of a strong lactam carbonyl stretch (~1680 cm⁻¹).
- Workup: Cool the mixture to room temperature and concentrate in vacuo to remove ethanol. Dilute the aqueous residue with water and extract with Ethyl Acetate (3x). Wash the combined organic layers with brine, dry over Na₂SO₄, and concentrate to yield 2-methylisoindolin-1-one.

References

- Title: 2-METHYLAMINOMETHYL-BENZONITRILE | 860751-77-5 - Sigma-Aldrich | Source: sigmaaldrich.
- Title: 2-[(methylamino)methyl]benzonitrile | 860751-77-5 - ChemicalBook | Source: chemicalbook.
- Title: WO2024220917A1 - Prmt5 inhibitors and uses thereof - Google Patents | Source: google.
- Title: (2-Aminomethyl-benzyl)-diethyl-amine | 84227-68-9 - Benchchem | Source: benchchem.

- Title: WO2022150316A1 - C-myc mrna translation modulators and uses thereof in the treatment of cancer - Google Patents | Source: google.
- Title: Targeting ALK2: An Open Science Approach to Developing Therapeutics for the Treatment of Diffuse Intrinsic Pontine Glioma | Journal of Medicinal Chemistry - ACS Publications | Source: acs.

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Sources

- 1. WO2024220917A1 - Prmt5 inhibitors and uses thereof - Google Patents [patents.google.com]
- 2. WO2022150316A1 - C-myc mrna translation modulators and uses thereof in the treatment of cancer - Google Patents [patents.google.com]
- 3. 2-[(methylamino)methyl]benzonitrile | 860751-77-5 [chemicalbook.com]
- 4. pubs.acs.org [pubs.acs.org]
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